

# 4-(4-Aminophenyl)morpholin-3-one chemical properties

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## Compound of Interest

Compound Name: 4-(4-Aminophenyl)morpholin-3-one

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An In-depth Technical Guide to **4-(4-Aminophenyl)morpholin-3-one**

## Abstract

This technical guide provides a comprehensive overview of the chemical and physical properties, spectral data, synthesis protocols, and primary applications of **4-(4-Aminophenyl)morpholin-3-one**. This compound, a key intermediate in the synthesis of the anticoagulant drug Rivaroxaban, is of significant interest to researchers, scientists, and professionals in drug development.<sup>[1][2][3]</sup> This document consolidates critical data into a structured format, including detailed experimental methodologies and visual diagrams to elucidate reaction pathways and logical relationships.

## Chemical and Physical Properties

**4-(4-Aminophenyl)morpholin-3-one** is an off-white solid organic compound.<sup>[4]</sup> Its core structure consists of a morpholin-3-one ring attached to an aminophenyl group.<sup>[3]</sup> The key identifiers and physicochemical properties are summarized in the table below.

| Property          | Value   | Source(s)  |
|-------------------|---|--|
| IUPAC Name        | 4-(4-aminophenyl)morpholin-3-one  | <a href="#">[5]</a> <a href="#">[6]</a>  |
| CAS Number        | 438056-69-0   | <a href="#">[2]</a> <a href="#">[5]</a> <a href="#">[7]</a>                      |
| Molecular Formula | C <sub>10</sub> H <sub>12</sub> N <sub>2</sub> O <sub>2</sub>   | <a href="#">[2]</a> <a href="#">[5]</a> <a href="#">[7]</a>                      |
| Molecular Weight  | 192.21 g/mol  | <a href="#">[2]</a> <a href="#">[5]</a> <a href="#">[7]</a>                      |
| Appearance        | White to Off-White Crystalline Solid/Powder   | <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[7]</a> <a href="#">[8]</a>  |
| Melting Point     | 165–175 °C  | <a href="#">[4]</a> <a href="#">[8]</a> <a href="#">[9]</a>                      |
| Boiling Point     | 502.3 ± 45.0 °C (Predicted)   | <a href="#">[4]</a> <a href="#">[10]</a>   |
| Density           | 1.268 - 1.3 g/cm <sup>3</sup>   | <a href="#">[3]</a> <a href="#">[4]</a>  |
| Solubility        | Soluble in DMSO, Chloroform, Dichloromethane, Ethyl Acetate, Acetone. <a href="#">[11]</a> Slightly soluble in Methanol and water.<br><a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[8]</a> | <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[8]</a> <a href="#">[11]</a> |
| pKa               | 4.85 ± 0.10 (Predicted)   | <a href="#">[4]</a>  |
| InChI Key         | MHCRLDZZHOVFEELUHFFFAOYSA-N   | <a href="#">[5]</a> <a href="#">[6]</a>  |
| Canonical SMILES  | C1COCC(=O)N1C2=CC=C(C=C2)N  | <a href="#">[5]</a> <a href="#">[12]</a>   |

## Spectral Information

Comprehensive spectral data is crucial for the identification and characterization of **4-(4-Aminophenyl)morpholin-3-one**.

- <sup>1</sup>H NMR: Proton NMR data is available for structure confirmation.[\[10\]](#)[\[13\]](#) Predicted <sup>1</sup>H NMR (400 MHz, CDCl<sub>3</sub>) shows peaks at δ 7.07 (d, J = 8.8 Hz, 2H), 6.69 (d, J = 8.8 Hz, 2H), 4.32 (s, 2H), 4.00 (t, J = 4.8 Hz, 2H), 3.72 (bs, 2H), and 3.69 (t, J = 4.8 Hz, 2H).[\[10\]](#)

- $^{13}\text{C}$  NMR: Carbon NMR data is available from various suppliers and databases for structural analysis.[7]
- Infrared (IR) Spectroscopy: FTIR spectra have been recorded using both KBr and ATR techniques on instruments such as the Bruker Tensor 27 FT-IR.[5] These spectra are available in public databases for comparison.[5][14]
- Raman Spectroscopy: Raman spectra have been acquired using instruments like the Bruker MultiRAM Stand Alone FT-Raman Spectrometer.[5]
- Mass Spectrometry (MS): Mass spectral data is available, confirming the molecular weight of the compound.[13]

## Experimental Protocols

The synthesis of **4-(4-Aminophenyl)morpholin-3-one** is a critical step in the industrial production of Rivaroxaban.[15] Several synthetic routes have been developed, with a common strategy involving the reduction of its nitro precursor, 4-(4-nitrophenyl)morpholin-3-one.

## Synthesis via Catalytic Hydrogenation

A widely employed and efficient method is the catalytic hydrogenation of 4-(4-nitrophenyl)morpholin-3-one. This process is favored for its high yield and purity under relatively mild conditions.[16]

Objective: To synthesize **4-(4-Aminophenyl)morpholin-3-one** by the reduction of 4-(4-nitrophenyl)morpholin-3-one.

Materials:

- 4-(4-nitrophenyl)morpholin-3-one
- Palladium on activated charcoal (5% Pd/C)
- Solvent (e.g., Ethanol, Water, or a mixture thereof)[16][17][18]
- Hydrogen gas ( $\text{H}_2$ )

- Autoclave or Parr pressure apparatus
- Filtration apparatus (e.g., Hyflow bed)
- Rotary evaporator

Procedure:

- Charging the Reactor: Suspend 4-(4-nitrophenyl)morpholin-3-one (e.g., 6.7 g) and 5% palladium on charcoal (e.g., 340 mg) in the chosen solvent (e.g., 60 g of water) within a pressure-resistant reactor (autoclave).[17][18]
- Inerting the Atmosphere: Purge the reactor with an inert gas, such as nitrogen, and then replace the atmosphere with hydrogen gas. Repeat the hydrogen purge three times to ensure all air is removed.[18]
- Reaction Conditions: Heat the mixture with stirring to a temperature between 60-90°C.[17] [18] Apply hydrogen pressure, typically ranging from 1 to 8 bar.[15][17]
- Monitoring the Reaction: Monitor the progress of the reaction through techniques like TLC or HPLC to confirm the consumption of the starting nitro compound. The reaction is typically complete within 1.5 to 3 hours.[17][18]
- Work-up: Once the reaction is complete, cool the mixture to room temperature and carefully depressurize the reactor.
- Catalyst Removal: Filter the reaction mixture through a bed of celite or hyflow to remove the palladium catalyst.[15][19] The catalyst can be washed with additional solvent (e.g., a mixture of methanol and dichloromethane) to recover any adsorbed product.[19]
- Product Isolation: Concentrate the filtrate under reduced pressure to remove the solvent.[16] [19]
- Crystallization/Purification: Recrystallize the crude product from a suitable solvent, such as ethanol or isopropanol, to obtain pure **4-(4-Aminophenyl)morpholin-3-one** as a crystalline solid.[15][18] The final product is then filtered, washed with a small amount of cold solvent, and dried.[19]

## Applications and Significance

The primary and most significant application of **4-(4-Aminophenyl)morpholin-3-one** is its role as a key starting material and intermediate in the synthesis of Rivaroxaban.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[20\]](#) Rivaroxaban is a potent, orally active direct Factor Xa inhibitor, widely prescribed as an anticoagulant for the prevention and treatment of thromboembolic disorders such as deep vein thrombosis (DVT) and pulmonary embolism (PE).[\[1\]](#)[\[3\]](#)[\[19\]](#) The efficiency and cost-effectiveness of Rivaroxaban production are heavily dependent on the successful synthesis of this crucial intermediate.[\[15\]](#)

## Safety and Handling

### Hazard Identification:

- Causes skin irritation (H315).[\[5\]](#)[\[21\]](#)[\[22\]](#)
- Causes serious eye irritation (H319).[\[5\]](#)[\[21\]](#)[\[22\]](#)
- May cause respiratory irritation (H335).[\[5\]](#)[\[22\]](#)

### Precautionary Measures:

- Handling should be performed in a well-ventilated area.[\[23\]](#)
- Wear appropriate personal protective equipment (PPE), including protective gloves, safety glasses with side-shields, and lab coats.[\[21\]](#)[\[22\]](#)[\[23\]](#)
- Avoid breathing dust.[\[22\]](#) Use a local exhaust system if dust generation is likely.[\[23\]](#)
- Wash hands thoroughly after handling.[\[21\]](#)[\[23\]](#)

### First Aid:

- Skin Contact: Wash off with plenty of soap and water. If irritation occurs, seek medical advice.[\[21\]](#)[\[23\]](#)
- Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing and seek medical attention if irritation persists.[\[21\]](#)

[\[23\]](#)

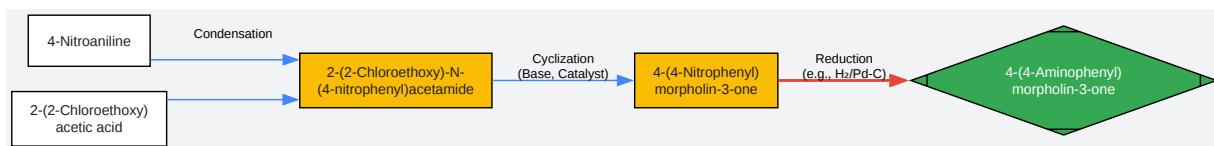
- Inhalation: Move the person to fresh air. If not breathing, give artificial respiration. Consult a physician.[\[23\]](#)

Storage:

- Store in a cool, dry, and dark place in a tightly sealed container.[\[4\]](#)[\[23\]](#)
- Keep under an inert atmosphere as the material can be air-sensitive.[\[23\]](#)

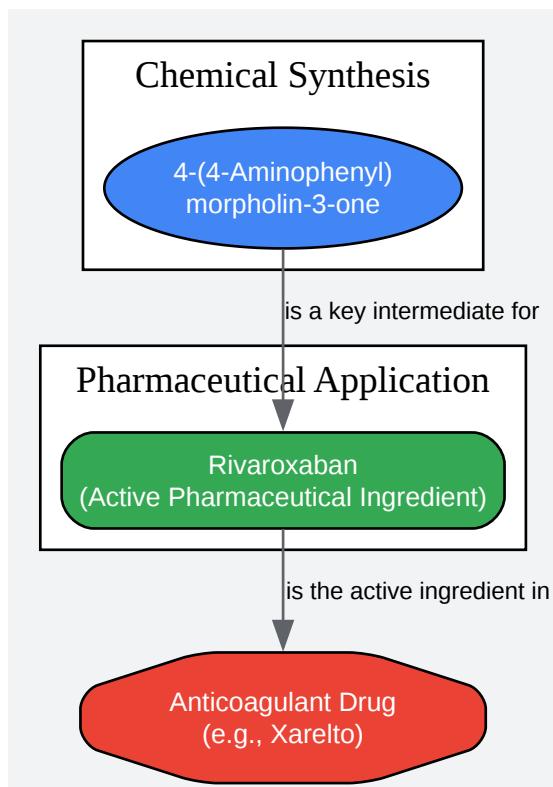
## Visualizations

The following diagrams illustrate the synthesis workflow and the role of **4-(4-Aminophenyl)morpholin-3-one** as a pharmaceutical intermediate.



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Caption: Synthesis workflow for **4-(4-Aminophenyl)morpholin-3-one**.



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Caption: Role as a key intermediate in drug manufacturing.

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